

Isopyrazam Efficacy in Vegetable Crops

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Isopyrazam

CAS No.: 881685-58-1

Cat. No.: S659206

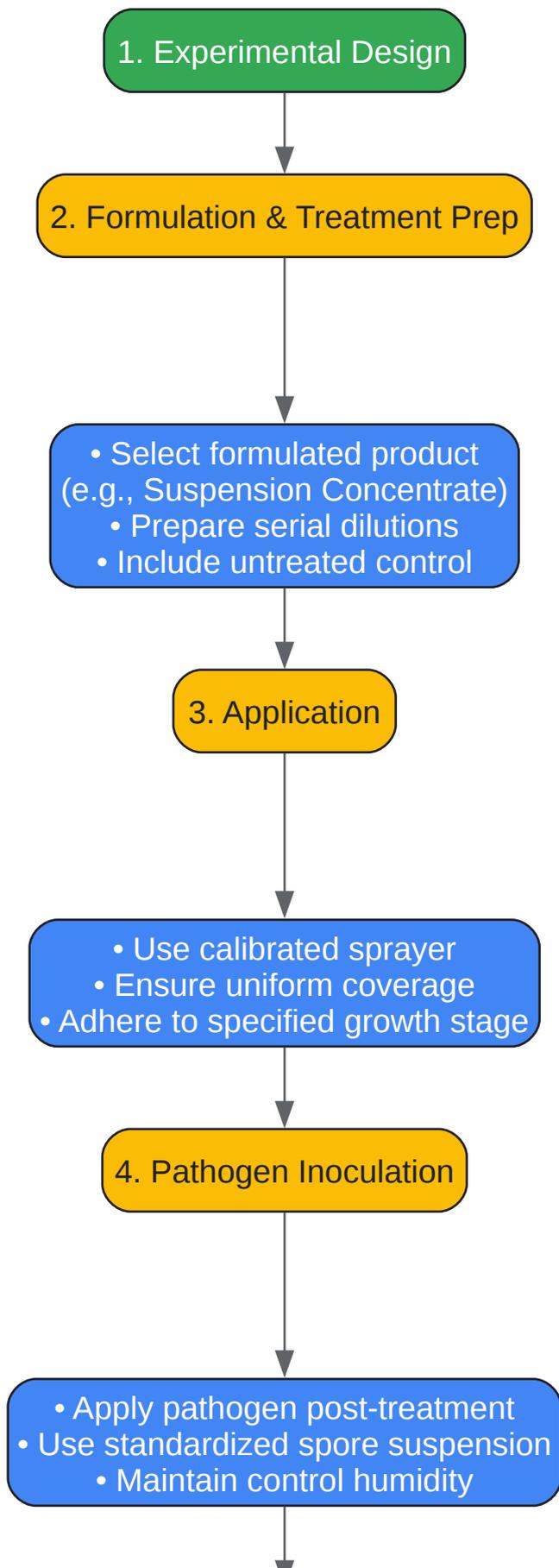
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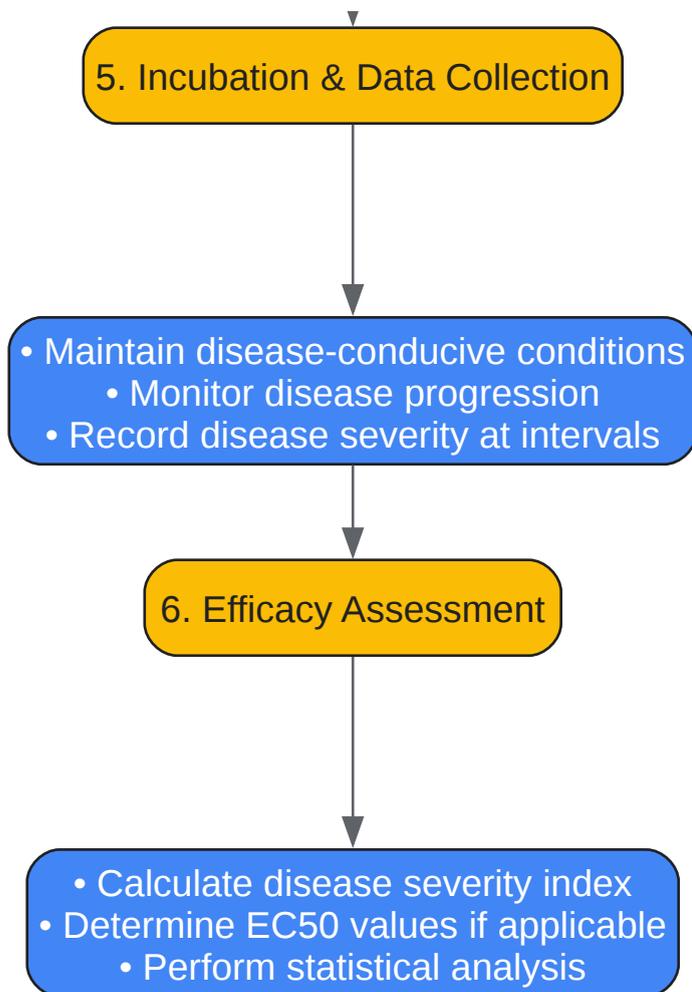
The table below summarizes the vegetable crop applications and target diseases for **isopyrazam** mentioned in the search results.

Crop	Target Pathogens/Diseases	Key Insights on Efficacy
Tomatoes	Late blight (<i>Phytophthora infestans</i>) [1]	--
Bell Peppers	-- [2] [3]	--
Cucumbers	Target spot (<i>Corynespora cassiicola</i>); Powdery mildew [3] [4]	Effective against a broad range of anamorphic fungi and selected ascomycetes [4].
Cantaloupes	-- [2] [3]	--
Potatoes	Late blight (<i>Phytophthora infestans</i>) [1]	--
Vegetables	Powdery mildew [3]	Considered a preferred solution due to broad-spectrum efficacy; expanding applications in specialty crops [5] [3].

Experimental Application Protocol

The following workflow outlines a general approach for evaluating fungicide efficacy, based on standard phytopathological practices. Specific parameters for **isopyrazam** (e.g., optimal concentration) should be determined through preliminary range-finding experiments.





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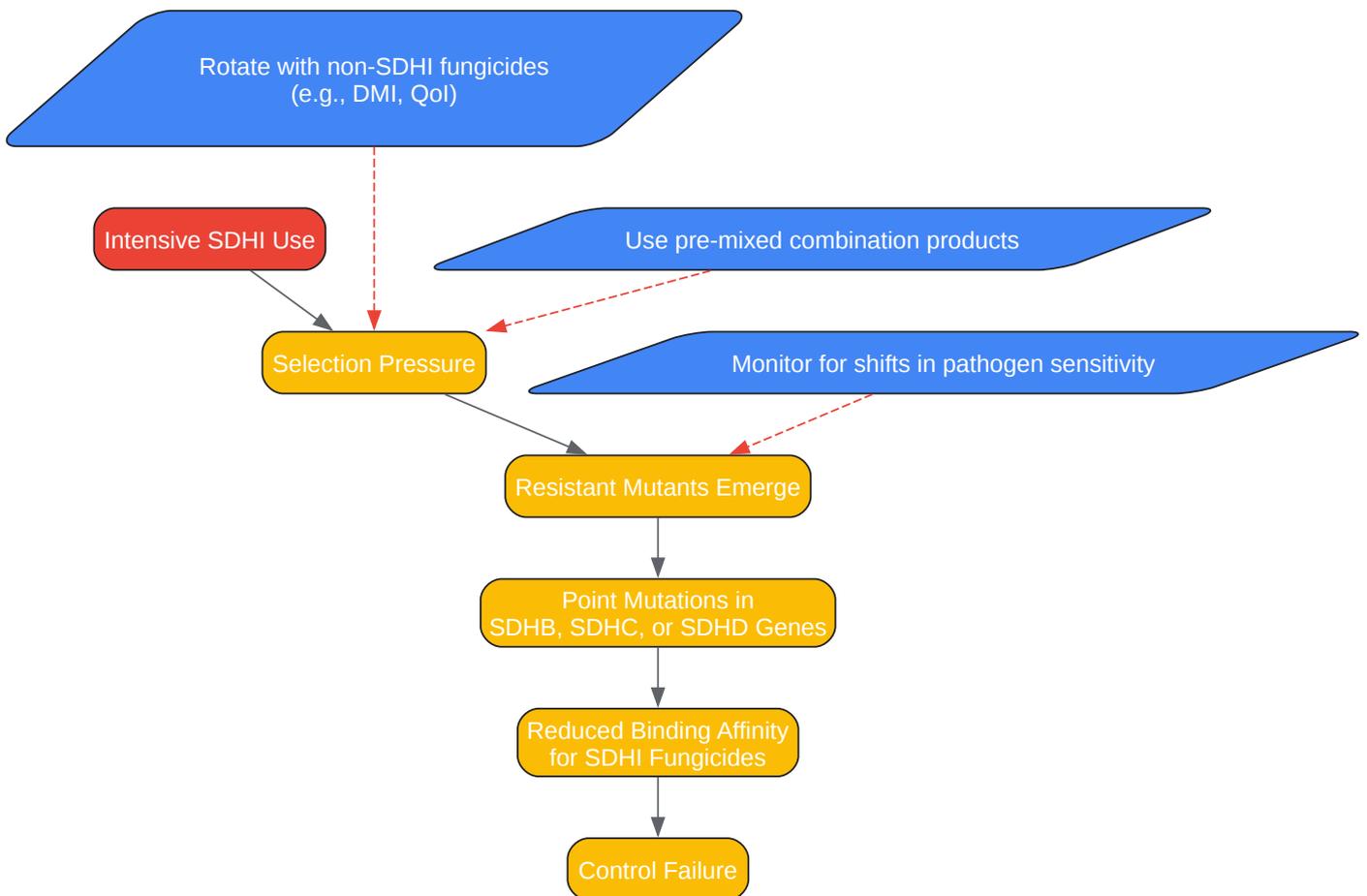
Detailed Methodological Notes

- **Formulation Selection:** For experimental use, **suspension concentrates (SC)** are a common and effective formulation for foliar application [3]. Technical-grade material may be required for creating custom formulations.
- **Application Best Practices:** Applications are typically foliar. Field trials in 2024 demonstrated that **new microencapsulation technologies** can extend residual activity and improve rainfastness, which should be considered in protocol design [3].
- **Inoculation and Assessment:** For pathogens like *Corynespora cassiicola* (cucumber target spot), standard practices involve preparing a spore suspension and applying it to plants maintained under high humidity to promote infection [4]. The **EC₅₀ (Effective Concentration for 50% inhibition)** value is a critical metric for quantifying fungicide sensitivity in vitro [6] [4].

Resistance Management and Molecular Mechanisms

Isopyrazam is a **succinate dehydrogenase inhibitor (SDHI)** that disrupts fungal cellular respiration [3]. The primary resistance mechanism involves point mutations in the genes encoding the SDH enzyme subunits (SdhB, SdhC, SdhD), which reduce the fungicide's binding affinity [6] [4].

The diagram below illustrates the resistance development mechanism and management strategy.



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Key Resistance Insights

- **Resistance Risk:** For *Rhizoctonia solani*, the resistance risk for **isopyrazam** is considered **low to moderate** [6]. However, for other pathogens like *Corynespora cassiicola*, the risk for SDHIs, in general, can be **moderate to high** [4].

- **Fitness Penalty:** Laboratory-generated mutants of *R. solani* resistant to **isopyrazam** often show reduced mycelial growth and pathogenicity, suggesting they may be less competitive in the field without continuous fungicide pressure [6].
- **Cross-Resistance:** Positive cross-resistance is common among SDHI fungicides [4]. However, a study on *R. solani* found **no cross-resistance** between **isopyrazam** and fungicides from different groups (e.g., prochloraz (DMI), tebuconazole (DMI), azoxystrobin (QoI)) [6]. This supports the strategy of rotating SDHIs with fungicides from different FRAC groups.

Research Gaps and Future Directions

- **Data Availability:** The current search results lack detailed, peer-reviewed efficacy data (e.g., EC50 values) for **isopyrazam** specifically on major vegetable crops and their key pathogens.
- **Protocol Specificity:** While general protocols can be inferred, establishing robust, crop- and pathogen-specific application notes requires access to primary research literature and manufacturer's technical guides.
- **Recommendation:** To acquire the precise data needed for drug development, I recommend you **consult specialized scientific databases** like Google Scholar, Web of Science, or the Syngenta product development literature directly, using more specific search terms such as "**Isopyrazam in vitro efficacy *Alternaria solani***" or "Syngenta **isopyrazam** technical manual".

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References

1. Global Agrochemical Patent Expiries 2021–2028: Key ... [global-agriculture.com]
2. Isopyrazam Competitive Strategies: Trends and Forecasts 2025- ... [datainsightsmarket.com]
3. Isopyrazam Market, Global Outlook and Forecast 2025-2032 [24chemicalresearch.com]
4. Antifungal spectrum of cyclobutrifluram and multi-point ... [pmc.ncbi.nlm.nih.gov]
5. China Isopyrazam Market Trends 2025-by Application [linkedin.com]
6. Study evaluates resistance to the fungicide isopyrazam [revistacultivar.com]

To cite this document: Smolecule. [Isopyrazam Efficacy in Vegetable Crops]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b659206#isopyrazam-efficacy-vegetable-crops>]

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